Application Note: Comprehensive Analytical Characterization of 5-Bromo-2-chloronitrobenzene

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Compound of Interest

Compound Name:	*5-Bromo-2-chloronitrobenzene*
CAS No.:	*16588-24-2*
Cat. No.:	*B102327*

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Abstract

This guide provides a comprehensive suite of analytical methodologies for the definitive characterization of **5-Bromo-2-chloronitrobenzene** (CAS No: 16588-24-2), a key intermediate in the synthesis of pharmaceuticals and specialty chemicals. Ensuring the identity, purity, and structural integrity of this compound is paramount for regulatory compliance, process optimization, and final product quality. This document details optimized protocols for spectroscopic and chromatographic techniques, including Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FTIR) spectroscopy, High-Performance Liquid Chromatography (HPLC), and Gas Chromatography-Mass Spectrometry (GC-MS). The causality behind experimental choices is explained to empower researchers to adapt these methods confidently.

Introduction

5-Bromo-2-chloronitrobenzene is a substituted aromatic compound whose precise molecular structure and purity level are critical for its intended downstream applications. The presence of

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three distinct functional groups (bromo, chloro, and nitro) on the benzene ring necessitates a multi-faceted analytical approach to rule out isomeric impurities and confirm its chemical identity. This note serves as a practical, field-proven guide for researchers, quality control analysts, and drug development professionals.

Physicochemical Properties

A foundational understanding of the physical properties of **5-Bromo-2-chloronitrobenzene** is essential for method development, particularly in chromatography and sample preparation.

Table 1: Physicochemical Properties of **5-Bromo-2-chloronitrobenzene**

Property	Value	Source(s)
Molecular Formula	**$C_6H_3BrClNO_2$**	**[1]**
Molecular Weight	236.45 g/mol	[1]
CAS Number	16588-24-2	[1]
IUPAC Name	4-bromo-1-chloro-2-nitrobenzene	[1]
Appearance	White to off-white solid/crystal powder	[2]
Boiling Point	279.2 ± 20.0 °C at 760 mmHg	[3]
LogP (octanol/water)	2.85 - 3.01	[3][4]

| Polar Surface Area | 45.8 Å² |[1] |

Integrated Analytical Workflow

A complete characterization relies on the synergy of multiple analytical techniques. Spectroscopic methods provide structural confirmation, while chromatographic methods establish purity and quantify the analyte. The following workflow illustrates a logical approach to comprehensive analysis.

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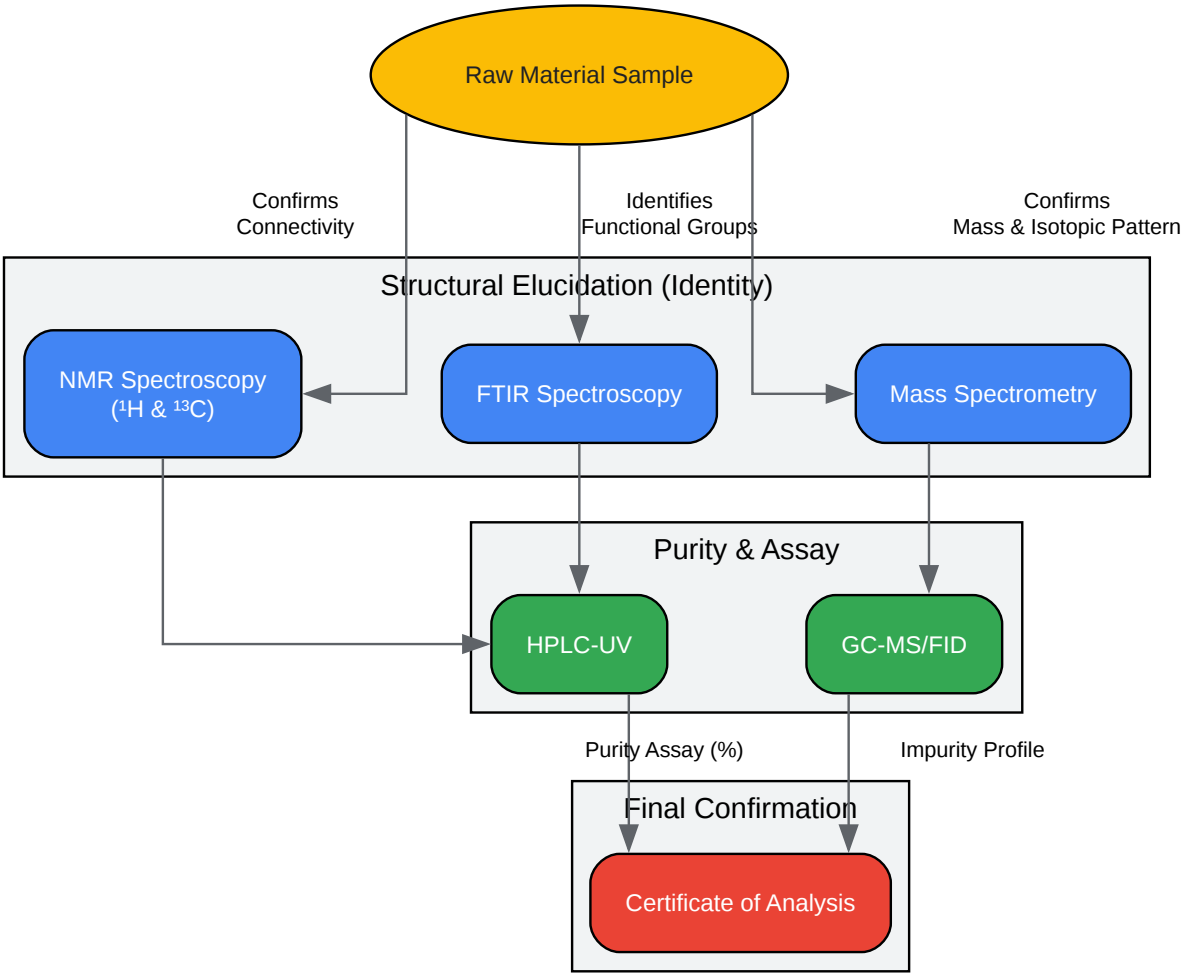
Fig. 1: Integrated Characterization Workflow



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Caption: A logical workflow for the complete analysis of **5-Bromo-2-chloronitrobenzene**.

Spectroscopic Characterization Protocols

Nuclear Magnetic Resonance (NMR) Spectroscopy

Expertise & Experience: NMR is the most powerful tool for unambiguous structural elucidation. It provides detailed information about the chemical environment of each hydrogen (^{1}H) and carbon (^{13}C) atom, confirming the substitution pattern on the aromatic ring, which is critical for distinguishing between isomers.

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Expected ^{1}H NMR Spectrum (in $CDCl_3$): The aromatic region (7.0-8.5 ppm) will display a characteristic pattern for a 1,2,4-trisubstituted benzene ring.

- H-3: A doublet, coupled to H-6.
- H-6: A doublet of doublets, coupled to H-3 and H-5.
- H-5: A doublet, coupled to H-6.

Trustworthiness - Self-Validation: The coupling constants (J-values) between adjacent protons must be consistent with their positions on the ring. The integration of the signals must correspond to the number of protons.

Experimental Protocol: ^{1}H and ^{13}C NMR

- Sample Preparation: Accurately weigh 10-20 mg of the **5-Bromo-2-chloronitrobenzene** sample and dissolve it in ~0.7 mL of deuterated chloroform ($CDCl_3$) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.
- Instrumentation: Utilize a 400 MHz (or higher) NMR spectrometer.
- ^{1}H Acquisition Parameters:
  - Pulse Program: Standard single pulse (zg30).
  - Spectral Width: ~16 ppm.
  - Acquisition Time: ~4 seconds.
  - Relaxation Delay (d1): 5 seconds (ensures full relaxation for quantitative integration).
  - Number of Scans: 16-32.
- ^{13}C Acquisition Parameters:
  - Pulse Program: Proton-decoupled single pulse (zgpg30).
  - Spectral Width: ~240 ppm.

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- Relaxation Delay (d1): 2 seconds.
- Number of Scans: 1024 or more, depending on sample concentration.

- Data Processing: Process the Free Induction Decay (FID) with an exponential multiplication (line broadening of 0.3 Hz for ^{1}H). Reference the spectrum to the TMS signal at 0.00 ppm. For ^{13}C, reference the $CDCl_3$ solvent peak at 77.16 ppm.

Fourier-Transform Infrared (FTIR) Spectroscopy

Expertise & Experience: FTIR is a rapid, non-destructive technique ideal for confirming the presence of key functional groups. The nitro (NO_2) group, in particular, has very strong and characteristic absorption bands.

Expected Characteristic Absorption Bands:

- ~1520-1560 cm^{-1} & ~1345-1385 cm^{-1}: Strong, sharp peaks corresponding to the asymmetric and symmetric stretching vibrations of the N-O bonds in the nitro group.
- ~3000-3100 cm^{-1}: Weak to medium C-H stretching for the aromatic ring.
- ~1000-1250 cm^{-1}: C-Cl stretching vibrations.
- ~500-700 cm^{-1}: C-Br stretching vibrations.

Experimental Protocol: FTIR-ATR

- Instrument Preparation: Ensure the Attenuated Total Reflectance (ATR) crystal (typically diamond or germanium) is clean. Collect a background spectrum.
- Sample Analysis: Place a small amount of the solid sample directly onto the ATR crystal. Apply pressure using the anvil to ensure good contact.
- Data Acquisition: Collect the spectrum over a range of 4000-400 cm^{-1}. Typically, 16-32 scans are co-added at a resolution of 4 cm^{-1}.
- Data Processing: The collected spectrum is automatically ratioed against the background spectrum to produce the final absorbance or transmittance spectrum.

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Chromatographic Purity and Assay Protocols

Chromatographic methods are essential for separating the main component from impurities, including isomers, starting materials, and by-products, thereby establishing the purity profile.

Gas Chromatography-Mass Spectrometry (GC-MS)

Expertise & Experience: GC is well-suited for analyzing volatile and thermally stable compounds like **5-Bromo-2-chloronitrobenzene**. Coupling it with a Mass Spectrometer (MS) provides both retention time data for quantification and mass spectra for definitive peak identification. The MS is particularly valuable for confirming the molecular weight and observing the characteristic isotopic patterns of bromine ($^{79}Br/^{81}Br \approx 1:1$) and chlorine ($^{35}Cl/^{37}Cl \approx 3:1$).

Trustworthiness - Self-Validation: A system suitability check should be performed by injecting a standard solution to verify column performance, peak shape, and detector response. The mass spectrum of the main peak must match the theoretical isotopic distribution for $C_6H_3BrClNO_2$.

Experimental Protocol: GC-MS Purity Analysis

- Sample Preparation: Prepare a ~1 mg/mL solution of the sample in a high-purity solvent such as ethyl acetate or dichloromethane.
- Instrumentation & Parameters:
  - GC Column: A mid-polarity capillary column, such as a 5% Phenyl Methylpolysiloxane (e.g., DB-5ms, HP-5ms), 30 m x 0.25 mm ID, 0.25 µm film thickness, is recommended for resolving halogenated aromatic compounds[5].
  - Oven Program:
    - Initial Temperature: 100 °C, hold for 2 min.
    - Ramp: 15 °C/min to 280 °C.
    - Final Hold: 5 min.
  - Injector: Split/splitless, 250 °C, split ratio 50:1.

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- Carrier Gas: Helium, constant flow at 1.0 mL/min.
- MS Detector: Electron Ionization (EI) at 70 eV. Scan range 50-350 m/z.

- Data Analysis:
  - Identify the peak for **5-Bromo-2-chloronitrobenzene** based on its retention time.
  - Confirm identity by comparing the acquired mass spectrum with a reference library or by analyzing the fragmentation pattern and isotopic distribution. The molecular ion cluster $[M]^+$ should appear around m/z 235, 237, and 239.
  - Calculate purity using the area percent method, assuming all components have a similar response factor.

High-Performance Liquid Chromatography (HPLC-UV)

Expertise & Experience: Reverse-phase HPLC is a highly versatile and precise method for purity determination and quantitative assay. It is particularly effective for separating the target compound from non-volatile impurities or thermally labile isomers that are not amenable to GC analysis.

Trustworthiness - Self-Validation: Method validation should include checks for linearity, accuracy, and precision. A blank injection (mobile phase) should be run to ensure no system peaks interfere with the analyte peak. The method described is based on established principles for analyzing similar aromatic compounds[6][7].

Experimental Protocol: HPLC Purity Assay

- Mobile Phase Preparation: Prepare a mobile phase of Acetonitrile:Water (e.g., 70:30 v/v). The aqueous portion should be acidified with 0.1% phosphoric acid to ensure sharp peak shapes[8]. Filter through a 0.45 µm membrane filter and degas.
- Standard & Sample Preparation:
  - Standard: Accurately prepare a standard solution of a reference standard at ~0.5 mg/mL in the mobile phase.

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- Sample: Prepare the sample solution at the same concentration as the standard.

- Instrumentation & Parameters:
  - HPLC Column: A C18 stationary phase (e.g., 250 mm x 4.6 mm, 5 µm particle size) provides excellent resolving power for hydrophobic compounds[9].
  - Flow Rate: 1.0 mL/min.
  - Column Temperature: 30 °C.
  - Injection Volume: 10 µL.
  - UV Detector: Monitor at a wavelength where the analyte has significant absorbance (e.g., 254 nm).
- Data Analysis:
  - Calculate the purity or assay value by comparing the peak area of the analyte in the sample solution to that of the reference standard (external standard method).
  - Purity can be assessed using the area percent method.

Table 2: Summary of Chromatographic Method Parameters

Parameter	GC-MS Method	HPLC-UV Method
Column	**5% Phenyl Methylpolysiloxane (30m x 0.25mm, 0.25µm)**	**C18 (250mm x 4.6mm, 5µm)**
Mobile Phase/Carrier Gas	Helium	Acetonitrile:Water (70:30) with 0.1% H_3PO_4
Temperature	100-280°C Oven Program	30°C Isothermal
Detector	Mass Spectrometer (EI)	UV-Vis Diode Array (254 nm)

| Primary Use | Impurity ID, Volatile Purity | Quantitative Assay, Purity |

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Safety and Handling Precautions

5-Bromo-2-chloronitrobenzene is classified as harmful and an irritant.[1]

- Handling: Use only in a well-ventilated area or a chemical fume hood.[3] Avoid breathing dust and contact with skin and eyes.[10]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety goggles, and a lab coat.[3]
- First Aid: In case of skin contact, wash immediately with plenty of soap and water.[11] For eye contact, rinse cautiously with water for several minutes.[10] Seek medical attention if irritation persists.[3]
- Disposal: Dispose of contents/container to an approved waste disposal plant in accordance with local regulations.[10]

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